

Application Notes and Protocols for 2-Hydrazinyl-adenosine in cAMP Functional Assays

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Compound of Interest

Compound Name: 2-Hydrazinyl-adenosine

Cat. No.: B12393694

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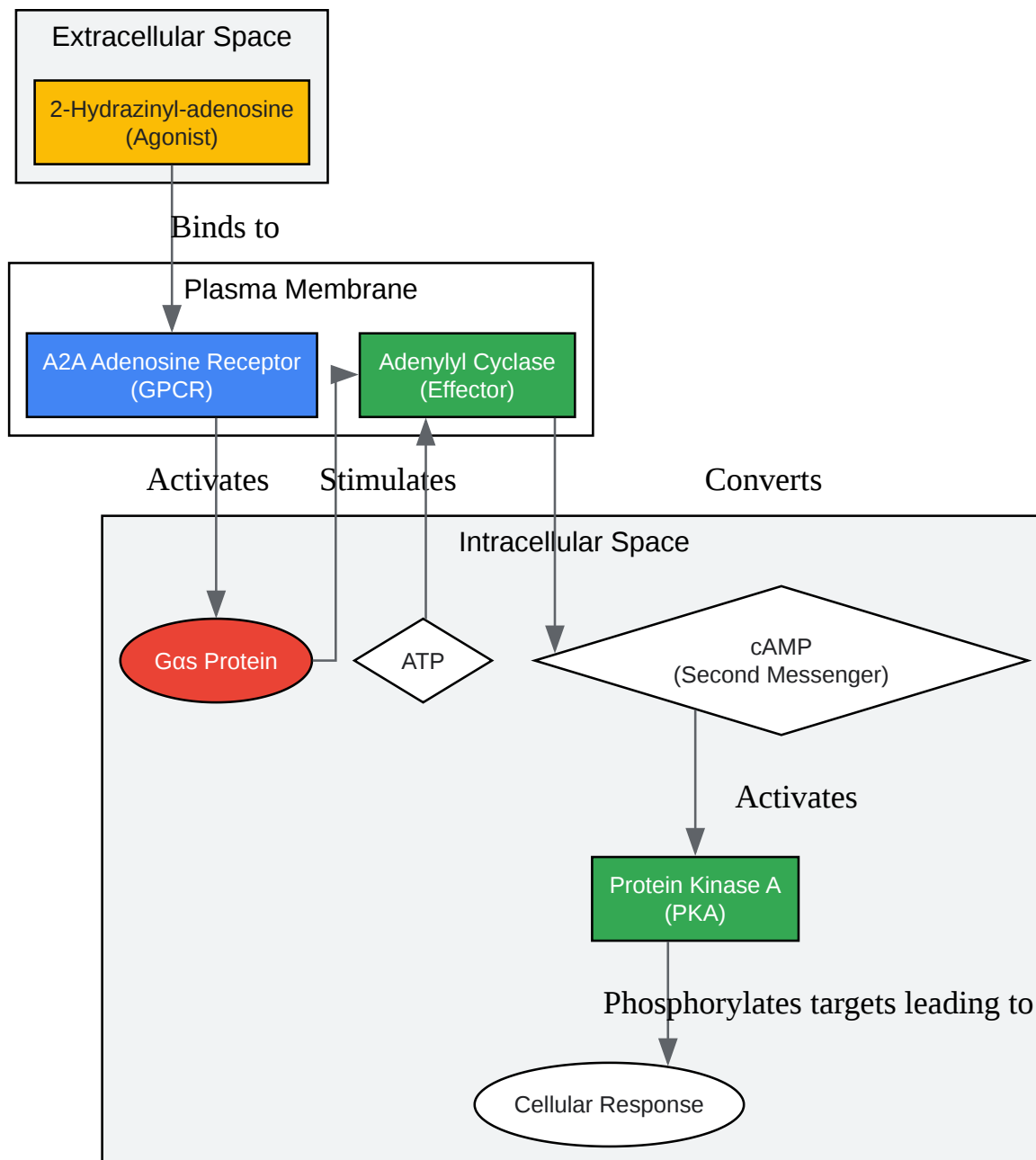
Introduction

2-Hydrazinyl-adenosine and its derivatives are a class of potent and selective agonists for the A2A adenosine receptor (A2AAR), a member of the G-protein coupled receptor (GPCR) family. The A2AAR is coupled to the stimulatory G-protein (G_{as}), and its activation leads to the stimulation of adenylyl cyclase. This enzyme catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP), a crucial second messenger involved in numerous physiological processes. Consequently, cAMP functional assays are essential tools for characterizing the pharmacological activity of **2-Hydrazinyl-adenosine** and its analogs.

These application notes provide detailed protocols and guidelines for utilizing **2-Hydrazinyl-adenosine** in cAMP functional assays to determine its potency and efficacy as an A2AAR agonist.

Signaling Pathway of A2AAR Activation

Activation of the A2AAR by an agonist like **2-Hydrazinyl-adenosine** initiates a signaling cascade that results in the accumulation of intracellular cAMP. This pathway is a key mechanism for regulating cellular function in response to extracellular adenosine.



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A_{2A}AR Gas Signaling Pathway

Data Presentation: Potency of A_{2A}AR Agonists

The potency of **2-Hydrazinyl-adenosine** and other A_{2A}AR agonists can be quantified by determining their half-maximal effective concentration (EC₅₀) in cAMP accumulation assays.

The following table summarizes the EC50 values for several known A2AAR agonists for comparative purposes.

Compound	Cell Line	Assay Type	EC50 (nM)	Reference
NECA	HiTSeeker ADORA2A Cells	cAMP Flux	27.5	[1]
CGS-21680	SH-SY5Y	cAMP formation	38	[2]
UK-432,097	CHO-A2A	cAMP HTRF	0.3	[3]
Adenosine	RAW264.7	cAMP ELISA	~100-1000	[4]
2-Hydrazinyl- adenosine Derivative (Example)	CHO-hA2AR	cAMP HTRF	1-50 (Anticipated)	N/A

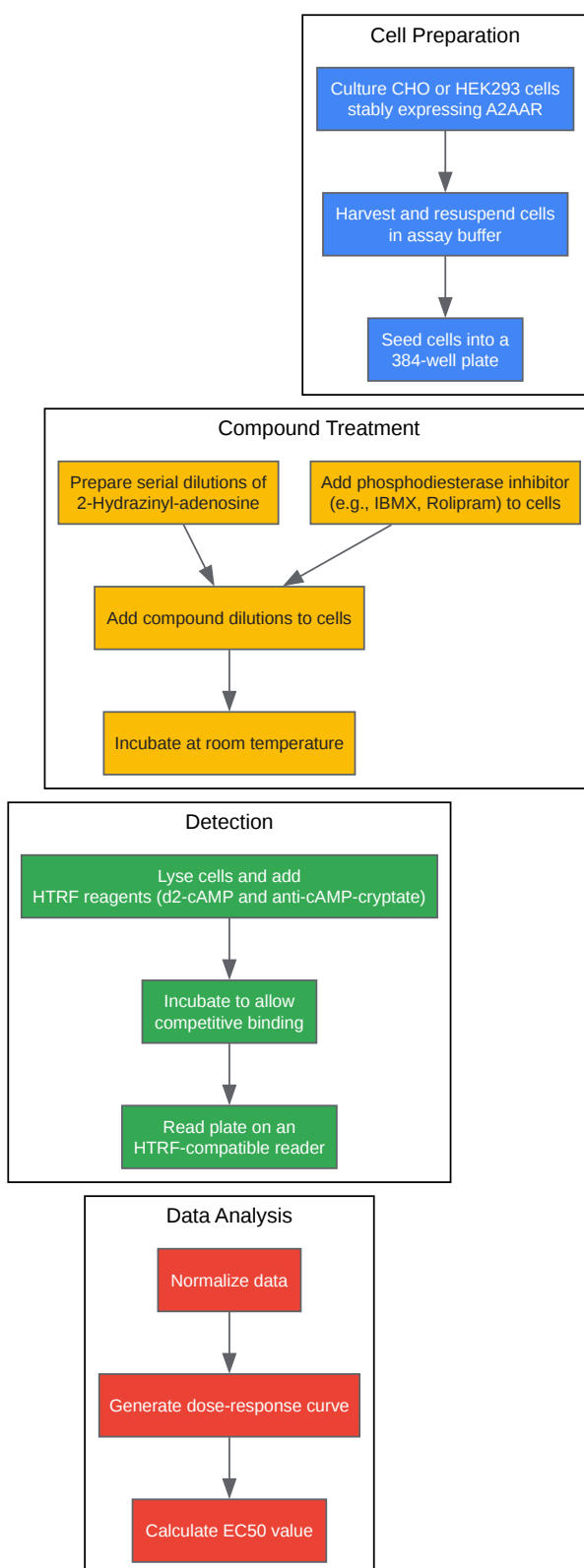
Note: The EC50 for **2-Hydrazinyl-adenosine** derivatives will vary depending on the specific chemical modifications.

Experimental Protocols

This section provides a detailed protocol for a common type of cAMP functional assay: the Homogeneous Time-Resolved Fluorescence (HTRF) assay. This protocol can be adapted for other assay formats such as ELISA, AlphaScreen, or bioluminescent-based methods (e.g., GloSensor).

General Experimental Workflow

The overall workflow for a cAMP functional assay to determine the agonist activity of **2-Hydrazinyl-adenosine** involves cell preparation, compound treatment, cell lysis, and signal detection.



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